Application Notes and Protocols for Stable Isotope Labeling Studies with Glyphosate Monoammonium

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Compound of Interest	
Compound Name:	*Glyphosate monoammonium*
CAS No.:	*40465-66-5*
Cat. No.:	*B12279329*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of stable isotope-labeled **Glyphosate monoammonium** in research, with a focus on analytical quantification, microbial degradation studies, and elucidation of its metabolic effects in plants. Detailed protocols for key experiments are provided to facilitate the design and execution of robust scientific investigations.

Introduction to Stable Isotope Labeling with Glyphosate

Stable isotope labeling is a powerful technique that involves the incorporation of a non-radioactive, heavy isotope (e.g., ^{13}C, ^{15}N) into a molecule of interest. In the context of glyphosate, isotopically labeled analogues such as ^{13}C- and/or ^{15}N-**Glyphosate monoammonium** serve as invaluable tools for a variety of applications. The key advantage of this approach is the ability to differentiate the labeled compound from its naturally occurring

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(unlabeled) counterpart using mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy. This allows for precise tracing, quantification, and metabolic studies in complex biological and environmental matrices.

Primary Applications:

- Quantitative Analysis: Labeled glyphosate is widely used as an internal standard in isotope dilution mass spectrometry for the accurate and precise quantification of glyphosate residues in environmental, food, and biological samples.[1][2]
- Metabolic and Degradation Studies: Tracing the fate of labeled glyphosate helps to elucidate its metabolic pathways in microorganisms and plants, identifying degradation products and understanding the mechanisms of resistance.[3][4]
- Metabolic Flux Analysis: While detailed public data is limited, stable isotope labeling can be used to quantify the flow of atoms through metabolic pathways, providing insights into how glyphosate perturbs cellular metabolism.

Quantitative Data Presentation

The following tables summarize quantitative data from studies investigating the effects of glyphosate. While comprehensive metabolic flux analysis data for glyphosate degradation is not widely available, the presented data from metabolomics and proteomics studies offer significant insights into its biological impact.

Table 1: Method Performance for Glyphosate Quantification using Isotope Dilution LC-MS/MS

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Matrix	Internal Standard	Linearity (R^2)	Accuracy (Recovery %)	Precision (% RSD)	LOQ	Reference
Milk (Bovine & Human)	$^{13}C_3$,^{15}N-glyphosate	>0.99	89 - 107	≤7.4	10 µg/L	[1]
Urine (Human)	$^{13}C_3$,^{15}N-glyphosate	>0.99	89 - 107	≤11.4	0.1 µg/L	[1]
Water	Not Specified	0.9968	94.08 - 103.31	<20	5.0 µg/L	[1]
Soil	Not Specified	>0.99	93.56 - 99.10	<8.0	4.11 µg/kg	[1]
Cereals	Isotopic-labeled analytes	Not Specified	91 - 114	3.8 - 6.1	5 µg/kg	[1]

Table 2: Impact of Glyphosate on Aromatic Amino Acid Biosynthetic Fluxes in Pseudomonas putida KT2440

Metabolite	Flux Inhibition (%) at Sub-lethal Glyphosate Exposure
Phenylalanine	Up to 60%
Tyrosine	Up to 60%
Tryptophan	Up to 60% (Greatest Inhibition)

Data derived from kinetic flux experiments with ^{13}C-labeled succinate.[1]

Table 3: Changes in Amino Acid Levels in Glyphosate-Susceptible (Amaranthus palmeri) Following Treatment and ^{15}N-Labeling

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Amino Acid	Change in ^{15}N Isotopologue Abundance	Implication
Aromatic Amino Acids	Significant Decrease	Inhibition of the shikimate pathway
Asparagine (Asn)	Increased	Contribution from de novo synthesis
Glutamine (Gln)	Increased	Contribution from de novo synthesis
Alanine (Ala)	Increased	Contribution from de novo synthesis
Serine (Ser)	Increased	Contribution from de novo synthesis

Data from stable isotope-resolved metabolomics (SIRM) with ^{15}N-ammonium nitrate.[5]

Table 4: Differentially Expressed Proteins in Tea Plants (Camellia sinensis) in Response to Glyphosate Stress

Protein Category	Regulation	Associated Pathways
Catalytic Proteins	Up- and Down-regulated	Photosynthesis, Phenylpropanoid Biosynthesis, Sugar & Energy Metabolism
Binding Proteins	Up- and Down-regulated	Amino Acid Metabolism, Stress/Defense/Detoxification
Transporter Proteins	Up- and Down-regulated	
Antioxidant Active Proteins	Up-regulated	Oxidative Stress Response

Data from TMT-based quantitative proteomics.[6][7]

Signaling Pathways and Experimental Workflows

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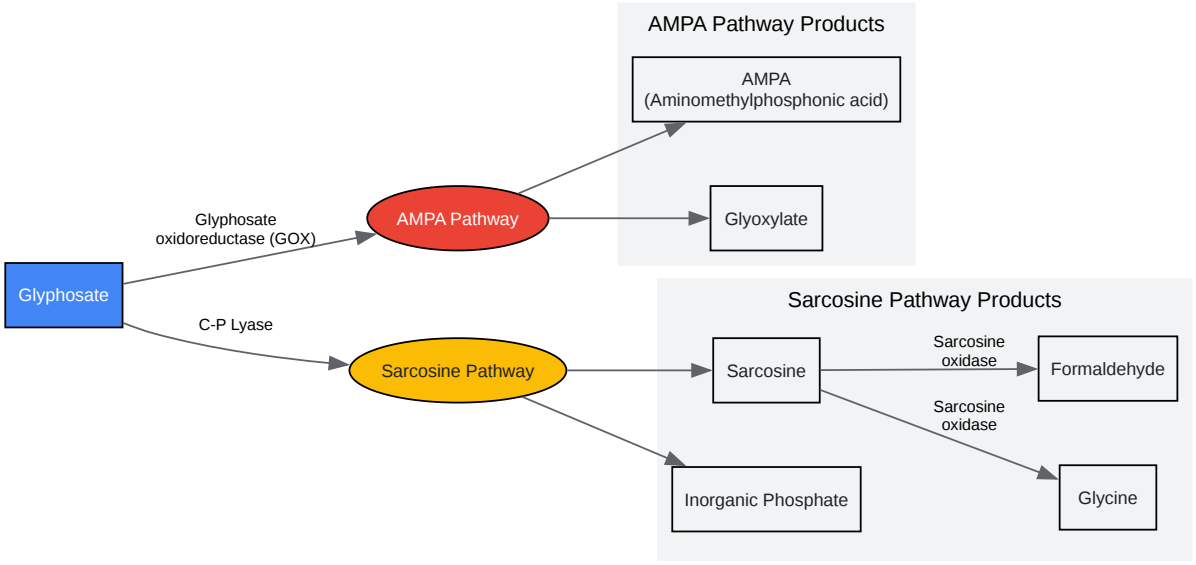
Microbial Degradation of Glyphosate

Microorganisms primarily degrade glyphosate through two main pathways: the Aminomethylphosphonic acid (AMPA) pathway and the Sarcosine pathway.[3][8][9] The use of ^{13}C and ^{15}N labeled glyphosate allows for the unambiguous tracing of its breakdown products.[4]



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Microbial degradation pathways of glyphosate.

Glyphosate's Mode of Action in Plants: Inhibition of the Shikimate Pathway

Glyphosate's herbicidal activity stems from its inhibition of the enzyme 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS) in the shikimate pathway.[2][6][8][9] This pathway is crucial for the synthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) in plants and some microorganisms.

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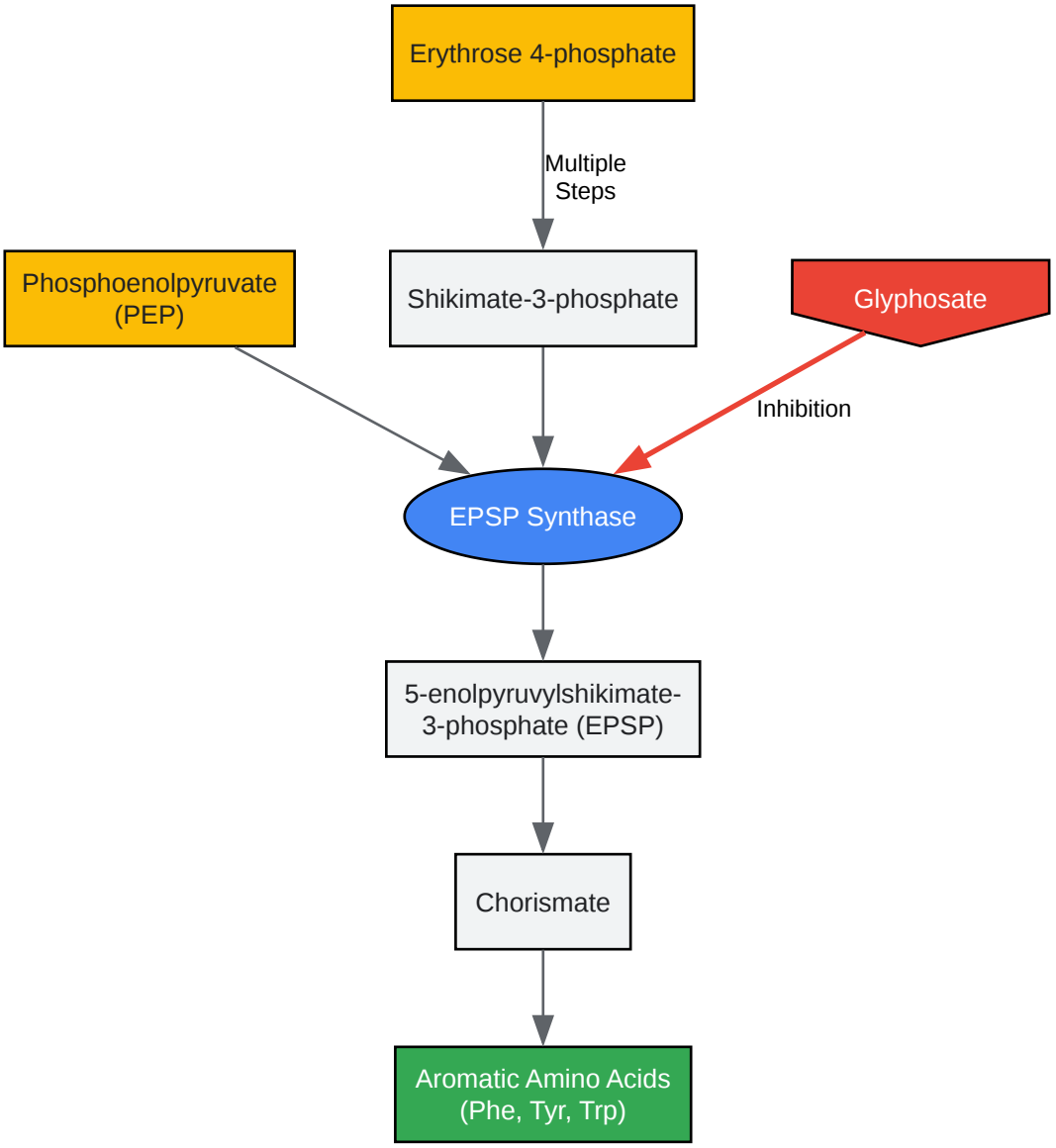

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Inhibition of the shikimate pathway by glyphosate.

Downstream Effects of Glyphosate: Oxidative Stress Signaling

Glyphosate exposure can induce oxidative stress in organisms by increasing the production of reactive oxygen species (ROS). This can lead to cellular damage and the activation of stress response pathways.

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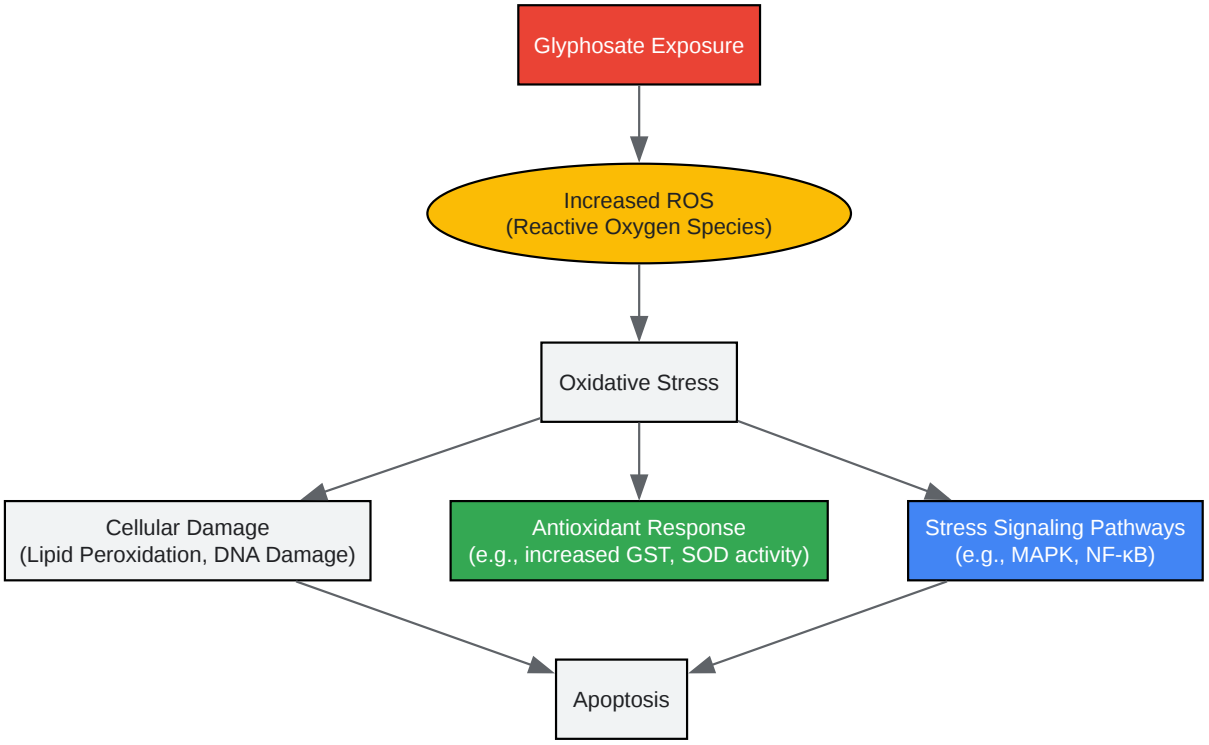

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Glyphosate-induced oxidative stress signaling.

Experimental Workflow: Tracing Glyphosate Degradation in Soil Microcosms

This workflow outlines the key steps for studying the microbial degradation of isotopically labeled glyphosate in a controlled soil environment.

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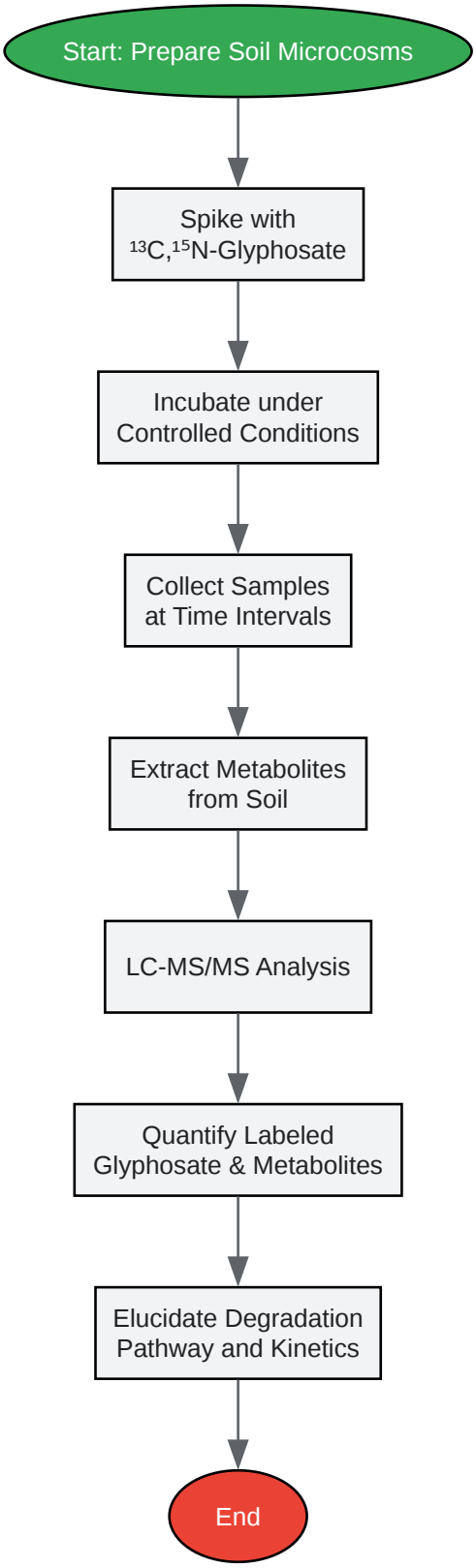

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Workflow for soil microcosm degradation study.

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Experimental Protocols

Protocol 1: Quantification of Glyphosate in Water Samples using Isotope Dilution LC-MS/MS

Objective: To accurately quantify glyphosate residues in water samples using $^{13}C,^{15}N$-glyphosate as an internal standard.

Materials:

- Water sample
- $^{13}C,^{15}N$-**Glyphosate monoammonium** internal standard solution
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- LC-MS/MS system with an appropriate column for polar pesticides

Procedure:

- Sample Preparation:
  - To a 1 mL aliquot of the water sample, add a known amount of the $^{13}C,^{15}N$-glyphosate internal standard solution to achieve a final concentration within the calibration range.
  - Vortex the sample for 30 seconds to ensure thorough mixing.
  - If the sample contains particulates, filter it through a 0.22 µm syringe filter.
  - Transfer the final sample to an autosampler vial.
- LC-MS/MS Analysis:
  - Liquid Chromatography:

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    - Use a column designed for the retention of polar compounds.
    - Employ a mobile phase gradient suitable for separating glyphosate from matrix components. A common mobile phase consists of water and methanol, both with a small percentage of formic acid.
  - Mass Spectrometry:
    - Operate the mass spectrometer in negative electrospray ionization (ESI) mode.
    - Use Multiple Reaction Monitoring (MRM) to detect the specific precursor-to-product ion transitions for both unlabeled glyphosate and the $^{13}C,^{15}N$-labeled internal standard.
- Data Analysis:
  - Construct a calibration curve by plotting the ratio of the peak area of the glyphosate standard to the peak area of the internal standard against the concentration of the glyphosate standard.
  - Calculate the concentration of glyphosate in the unknown sample by using the peak area ratio of the analyte to the internal standard and the calibration curve.

Protocol 2: Microbial Degradation of $^{13}C,^{15}N$-Glyphosate in Liquid Culture

Objective: To trace the degradation of glyphosate and identify its major metabolites using a microbial culture.

Materials:

- Microbial culture capable of degrading glyphosate
- Minimal salts medium (MSM)
- $^{13}C,^{15}N$-**Glyphosate monoammonium**
- Sterile flasks

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- Incubator shaker
- Centrifuge
- LC-MS/MS system

Procedure:

- Inoculum Preparation:
  - Grow the microbial culture in a suitable rich medium to obtain sufficient biomass.
  - Harvest the cells by centrifugation, wash them with sterile MSM, and resuspend the cells in MSM to a desired optical density (e.g., OD_{600} of 1.0).
- Degradation Experiment:
  - In sterile flasks, add MSM.
  - Spike the medium with a known concentration of $^{13}C,^{15}N$-Glyphosate (e.g., 50 mg/L).
  - Inoculate the flasks with the prepared microbial culture.
  - Include a sterile control (MSM with labeled glyphosate, no inoculum) to assess abiotic degradation.
  - Incubate the flasks at an appropriate temperature (e.g., 30°C) with shaking (e.g., 150 rpm).
- Sampling and Analysis:
  - Collect aliquots from the flasks at various time points (e.g., 0, 24, 48, 72 hours).
  - Centrifuge the aliquots to separate the biomass from the supernatant.
  - Analyze the supernatant using LC-MS/MS to identify and quantify the remaining $^{13}C,^{15}N$-glyphosate and the appearance of labeled metabolites such as $^{13}C,^{15}N$-AMPA or $^{13}C,^{15}N$-sarcosine.

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Protocol 3: Stable Isotope-Resolved Metabolomics (SIRM) to Assess Glyphosate's Impact on Plant Amino Acid Metabolism

Objective: To investigate the effect of glyphosate on de novo amino acid synthesis in plants using a ^{15}N tracer.[5]

Materials:

- Plant seedlings (e.g., susceptible and resistant biotypes)
- Hydroponic growth system with nutrient solution
- **Glyphosate monoammonium** solution
- ^{15}N-labeled nitrogen source (e.g., $^{15}NH_4{}^{15}NO_3$)
- Liquid nitrogen
- Extraction solvent (e.g., methanol/water mixture)
- LC-MS/MS system

Procedure:

- Plant Growth and Treatment:
  - Grow seedlings hydroponically in a controlled environment.
  - Treat one group of plants with a sub-lethal dose of glyphosate.
  - Immediately after glyphosate treatment, replace the nutrient solution with one containing the ^{15}N-labeled nitrogen source for both the treated and control groups.
- Sample Harvesting and Metabolite Extraction:
  - Harvest plant tissues (e.g., leaves, roots) at different time points after treatment.

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- Immediately freeze the tissues in liquid nitrogen to quench metabolic activity.
- Homogenize the frozen tissue and extract metabolites using a cold extraction solvent.
- Centrifuge to pellet cell debris and collect the supernatant.

- LC-MS/MS Analysis:
  - Analyze the extracts to determine the total levels of amino acids and the incorporation of ^{15}N into each amino acid.
  - This is achieved by monitoring the mass shift corresponding to the incorporation of one or more ^{15}N atoms.
- Data Analysis:
  - Calculate the relative abundance of ^{15}N-labeled isotopologues for each amino acid.
  - Compare the ^{15}N enrichment in amino acids between glyphosate-treated and control plants to assess the impact on de novo synthesis.

Conclusion

Stable isotope labeling with **Glyphosate monoammonium** is an indispensable methodology for researchers in various scientific disciplines. Its application as an internal standard ensures the highest accuracy in residue analysis, a critical aspect of food safety and environmental monitoring. Furthermore, the use of labeled glyphosate in metabolic studies provides unparalleled insights into its biodegradation pathways and its mode of action in target and non-target organisms. The protocols and data presented herein serve as a valuable resource for designing and interpreting experiments aimed at understanding the complex interactions of glyphosate with biological systems.

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